

HRMS Fragmentation Patterns of 4,4-Disubstituted Tetrahydropyrans: A Comparative Technical Guide

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Compound of Interest

Compound Name: 4-(Prop-2-en-1-yl)oxane-4-carbaldehyde
CAS No.: 1935013-79-8
Cat. No.: B2939153

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Executive Summary & Strategic Context

In modern drug design, the 4,4-disubstituted tetrahydropyran (THP) ring is a privileged scaffold. It is frequently employed to modulate lipophilicity (LogD), block metabolic "soft spots" (specifically CYP450-mediated oxidation at the 4-position), and lower hERG channel inhibition compared to its piperidine analogs.

However, the structural elucidation of these moieties and their metabolites via HRMS is non-trivial. Unlike simple aliphatic chains, the THP ring undergoes complex ring-opening and rearrangement reactions. This guide dissects the fragmentation mechanics of three distinct 4,4-disubstituted classes:

- 4,4-Dimethyl THP: A lipophilic metabolic blocker.
- 4,4-Difluoro THP: An electron-withdrawing, polar bioisostere.

- 4-Hydroxy-4-methyl THP: A common Phase I metabolite.

Mechanistic Principles of THP Fragmentation

To interpret the MS/MS spectra of these compounds, one must understand the causality of the ring cleavage. The fragmentation is rarely random; it follows specific pathways dictated by charge localization on the ether oxygen.

Core Pathway: The Oxonium-Driven Ring Opening

The primary event in Electrospray Ionization (ESI) is protonation of the ether oxygen

. The subsequent fragmentation is driven by the stability of the resulting carbocations.[\[1\]](#)

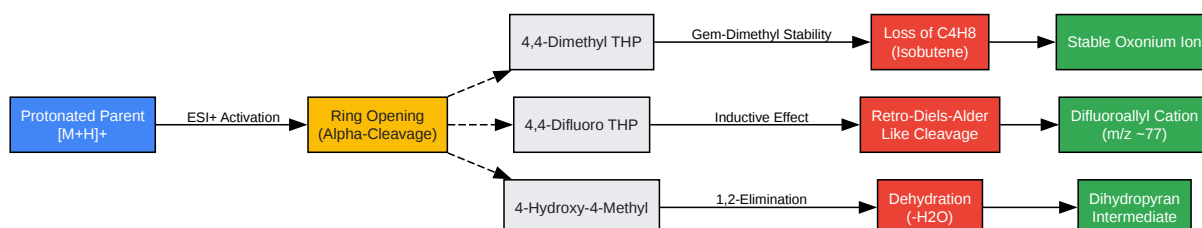
- Alpha-Cleavage (C-C Bond Scission): The bond adjacent to the oxonium ion (C2-C3 or C6-C5) breaks, opening the ring.
- Hydrogen Rearrangement: A hydrogen atom (often from C3 or C5) migrates to the oxygen, neutralizing the charge or facilitating further cleavage.
- Substituent Ejection: The nature of the substituents at C4 dictates whether the chain fragments or re-cyclizes.

Comparative Fragmentation Pathways

Feature	4,4-Dimethyl THP	4,4-Difluoro THP	4-Hydroxy-4-methyl THP
Electronic Effect	Electron-Donating (+I)	Electron-Withdrawing (-I)	Resonance (+M) / Inductive (-I)
Primary Loss	Neutral alkene ()	(rare) or Ring Cleavage	(Dehydration)
Ring Stability	High (Gem-dimethyl effect)	Moderate (Inductive destabilization)	Low (Facile elimination)
Diagnostic Ion	69.07 (Isoprenyl cation)	77.02 (Difluoroallyl cation)	43.02 (Acetyl cation)

Visualization of Fragmentation Pathways

The following diagram illustrates the divergent pathways for a generic 4,4-disubstituted THP.



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Caption: Divergent fragmentation pathways of 4,4-disubstituted THPs driven by substituent electronics.

Experimental Protocol: HRMS Structural Elucidation

To reliably characterize these patterns, a standardized "self-validating" protocol is required.^[2] This workflow ensures that observed fragments are true structural reporters and not in-source artifacts.

Step-by-Step Methodology

- Sample Preparation:
 - Dissolve compound to 1 μ M in 50:50 Methanol:Water + 0.1% Formic Acid.
 - Why: Methanol aids solubility of lipophilic THPs; Formic acid ensures full protonation () for ESI.
- Source Conditions (ESI):
 - Flow Rate: 5-10 μ L/min (Direct Infusion) or 0.3 mL/min (LC-MS).

- Capillary Voltage: 3.5 kV (Positive Mode).
- Source Temp: 300°C.
- Critical Check: If analyzing 4-hydroxy-THP, lower source temp to 200°C to prevent thermal dehydration in the source.
- MS/MS Acquisition (Collision Energy Ramping):
 - Do not use a static Collision Energy (CE).
 - Protocol: Acquire spectra at stepped CE: 10, 20, 40, and 60 eV.
 - Reasoning: Low CE (10-20 eV) preserves the molecular ion and reveals water loss. High CE (40-60 eV) is required to break the robust C-F bonds in difluoro-THPs or shatter the stable gem-dimethyl ring.
- Data Analysis (Mass Defect Filtering):
 - Use Mass Defect (MD) filtering to identify halogenated fragments.
 - Fluorine has a negative mass defect. Fragments retaining the

group will have a distinctively lower mass defect than purely aliphatic fragments.

Diagnostic Fragment Table

Precursor Type	Characteristic Loss ()	Resulting Fragment Structure	Interpretation
4,4-Dimethyl	-56.0626 Da ()	Protonated Formaldehyde ether	Retro-cleavage of the ring; loss of isobutene unit.
4,4-Difluoro	-20.0062 Da ()	Dihydropyran cation	Rare; indicates high internal energy. Usually ring breaks first.
4,4-Difluoro	-64.0125 Da ()	Oxonium species	Loss of the difluoroethylene bridge.
4-OH-4-Me	-18.0106 Da ()		Dominant. Rapid elimination to form the endocyclic alkene.

Case Study: Distinguishing Isobaric Metabolites

A common challenge in drug development is distinguishing a 4-hydroxylated metabolite (on the ring) from an N-oxide or hydroxylated alkyl chain.

Scenario: You observe a metabolite with

shift.

- Hypothesis A: Hydroxylation at the 4-position of the THP ring.
- Hypothesis B: N-oxidation of a pendant amine.

Validation Workflow:

- Perform MS/MS at 20 eV.
- Observation:

- If Hypothesis A (4-OH-THP): You will see a dominant base peak of (Water loss) due to the tertiary alcohol's stability facilitating elimination.
- If Hypothesis B (N-Oxide): You will likely see a characteristic loss of 16 Da or 17 Da (radical), but rarely a clean water loss as the base peak.
- Conclusion: The lability of the 4-hydroxy-4-methyl THP moiety serves as a diagnostic fingerprint.

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